

(+)-Diasyringaresinol CAS number and molecular formula

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Compound of Interest

Compound Name: (+)-Diasyringaresinol

Cat. No.: B12376391

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An In-depth Technical Guide to (+)-Diasyringaresinol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, biological activities, and mechanistic insights of **(+)-Diasyringaresinol**, a lignan with significant therapeutic potential.

Core Chemical Data

Identifier	Value	Reference
CAS Number	551-29-1	[1][2][3]
Molecular Formula	C ₂₂ H ₂₆ O ₈	[1][2][3]
Molecular Weight	418.44 g/mol	[2]
IUPAC Name	4-[(3S,3aR,6S,6aR)-6-(4-hydroxy-3,5-dimethoxyphenyl)-1,3,3a,4,6,6a-hexahydrofuro[3,4-c]furan-3-yl]-2,6-dimethoxyphenol	[4]
Synonyms	(+)-Syringaresinol	[4]

Biological Activities and Therapeutic Potential

(+)-Diasyringaresinol, a naturally occurring lignan, has demonstrated a broad spectrum of pharmacological activities, positioning it as a promising candidate for further investigation in drug discovery and development. Its key biological effects include anti-inflammatory, antioxidant, and cardioprotective actions.

Anti-inflammatory Activity

(+)-Diasyringaresinol has been shown to exert potent anti-inflammatory effects in both in vitro and in vivo models. Studies have demonstrated its ability to modulate key inflammatory pathways and reduce the production of pro-inflammatory mediators.

Quantitative Data on Anti-inflammatory Effects

Experimental Model	Parameter Measured	Treatment Concentration/Dose	Result
LPS-stimulated RAW 264.7 macrophages	Nitric Oxide (NO) Production	25, 50, 100 μ M	Dose-dependent inhibition
LPS-stimulated RAW 264.7 macrophages	Prostaglandin E2 (PGE2) Production	25, 50, 100 μ M	Dose-dependent inhibition
LPS-stimulated RAW 264.7 macrophages	TNF- α , IL-1 β , IL-6 Production	25, 50, 100 μ M	Dose-dependent inhibition
Carrageenan-induced paw edema in mice	Paw Edema Volume	30 mg/kg	Significant reduction in edema
IL-1 β -activated mouse chondrocytes	NO, PGE2, IL-6, TNF- α , iNOS, COX-2, MMP-13 expression	Not specified	Significant restraint of expression

Antioxidant Activity

The antioxidant properties of **(+)-Diasyringaresinol** are attributed to its ability to scavenge free radicals and modulate endogenous antioxidant defense systems. This activity is crucial in

mitigating oxidative stress-related cellular damage.

Quantitative Data on Antioxidant Effects

Experimental Model	Parameter Measured	Treatment Concentration	Result
α -MSH-induced B16F10 murine melanoma cells	Reactive Oxygen Species (ROS) Generation	Not specified	Reduction in cytosolic ROS
High glucose-treated neonatal rat ventricular myocytes	Oxidative Stress Biomarkers	Not specified	Alleviation of oxidant stress

Cardioprotective Effects

(+)-Diasyringaresinol has shown promise in protecting the cardiovascular system, particularly in the context of diabetic cardiomyopathy and myocardial infarction. Its mechanisms of action involve reducing inflammation, fibrosis, and oxidative stress in cardiac tissues.

Quantitative Data on Cardioprotective Effects

Experimental Model	Parameter Measured	Treatment	Result
STZ-induced type 1 diabetic mice	Cardiac dysfunction, hypertrophy, and fibrosis	Oral administration	Significant improvement and prevention
High glucose-treated neonatal rat ventricular myocytes	Cell apoptosis and fibrosis	Incubation with syringaresinol	Potent decrease
Hypoxia/reoxygenation-induced cardiomyocytes	Cellular damage, apoptosis, mitochondrial dysfunction	Not specified	Dose-dependent protection

Experimental Protocols

In Vitro Anti-inflammatory Assay in RAW 264.7

Macrophages

- **Cell Culture:** RAW 264.7 macrophages are cultured in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a 5% CO₂ humidified incubator.
- **Treatment:** Cells are pre-treated with various concentrations of **(+)-Diasyringaresinol** (e.g., 25, 50, 100 µM) for 1 hour.
- **Stimulation:** Lipopolysaccharide (LPS) at a concentration of 1 µg/mL is added to the culture medium to induce an inflammatory response.
- **Incubation:** The cells are incubated for 24 hours.
- **Measurement of Inflammatory Mediators:**
 - **Nitric Oxide (NO):** The concentration of nitrite in the culture supernatant is measured using the Griess reagent.
 - **Prostaglandins (PGE₂) and Cytokines (TNF-α, IL-1β, IL-6):** Levels of these mediators in the supernatant are quantified using specific ELISA kits.
- **Western Blot Analysis:** Cell lysates are prepared to determine the protein expression levels of iNOS, COX-2, and components of the NF-κB and MAPK signaling pathways.
- **RT-PCR Analysis:** Total RNA is extracted to measure the mRNA expression levels of iNOS, COX-2, and pro-inflammatory cytokines.

In Vivo Anti-inflammatory Assay: Carrageenan-Induced Paw Edema

- **Animals:** ICR mice are used for this model.
- **Treatment:** **(+)-Diasyringaresinol** (e.g., 30 mg/kg) or a vehicle control is administered orally to the mice.

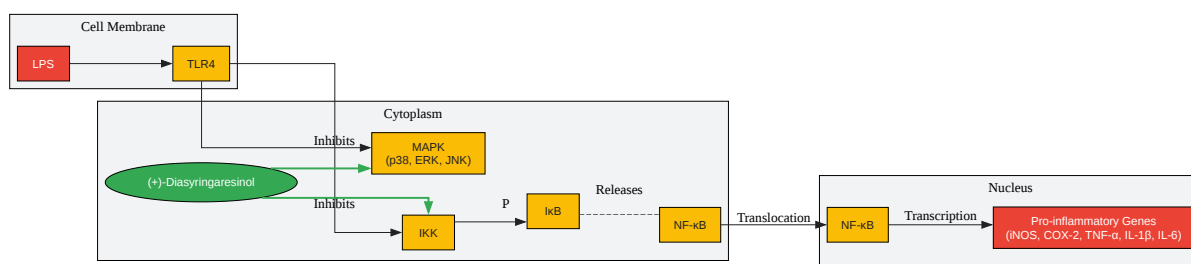
- Induction of Edema: One hour after treatment, a 1% solution of carrageenan is injected into the sub-plantar region of the right hind paw.
- Measurement of Paw Edema: The volume of the paw is measured using a plethysmometer at various time points (e.g., 1, 2, 3, and 4 hours) after the carrageenan injection.
- Biochemical Analysis: After the final measurement, the paw tissue is collected for the analysis of inflammatory markers (e.g., iNOS, COX-2, TNF- α , IL-1 β , IL-6) using RT-PCR and Western blotting.

Signaling Pathways and Mechanisms of Action

(+)-Diasyringaresinol exerts its biological effects by modulating several key signaling pathways.

Anti-inflammatory Signaling Pathway

The anti-inflammatory effects of **(+)-Diasyringaresinol** are primarily mediated through the inhibition of the NF- κ B and MAPK signaling pathways.

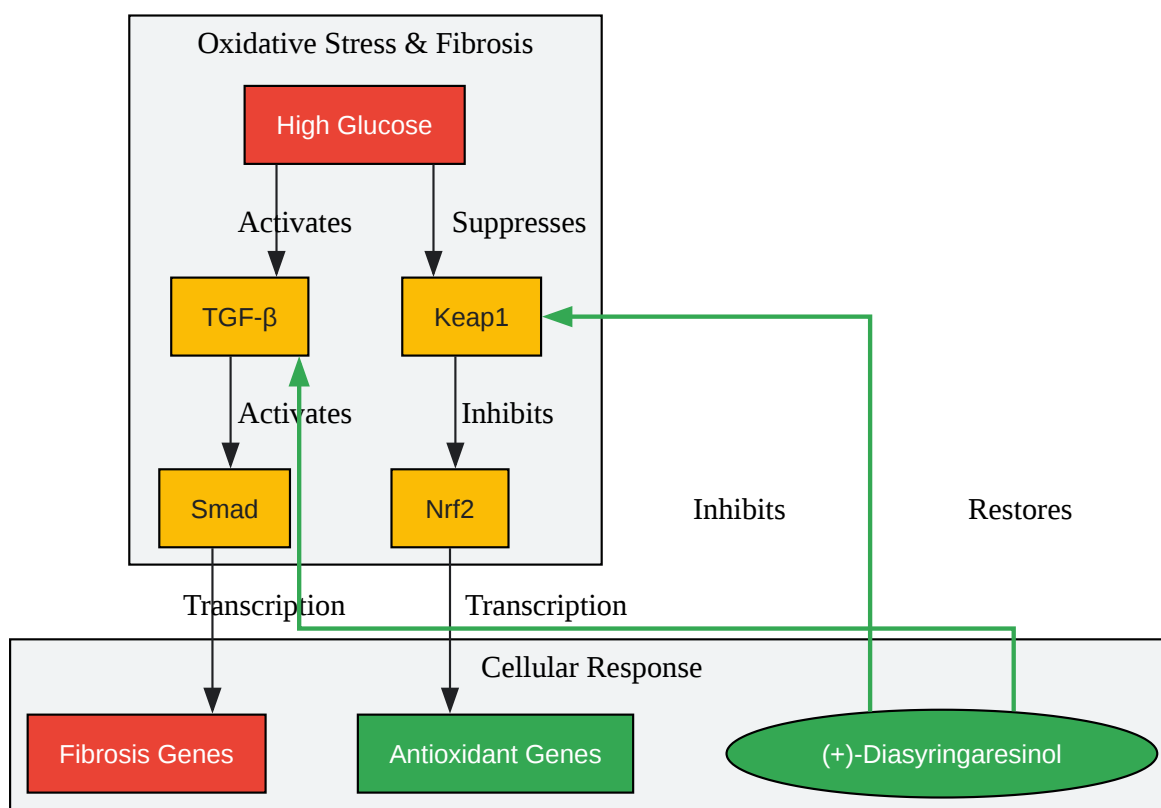


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Caption: Anti-inflammatory signaling pathway of **(+)-Diasyringaresinol**.

Cardioprotective Signaling Pathways

In the context of diabetic cardiomyopathy, syringaresinol has been shown to modulate the Keap1/Nrf2 and TGF- β /Smad signaling pathways.

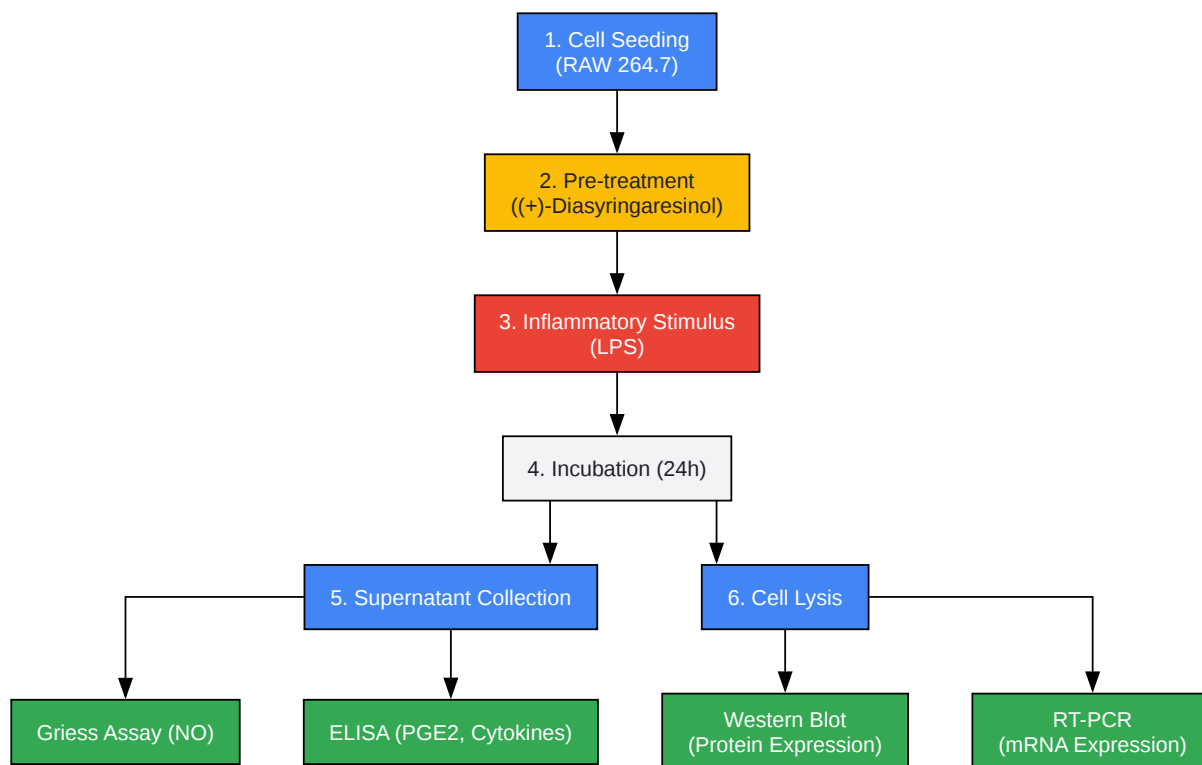


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Caption: Cardioprotective signaling of syringaresinol.

Experimental Workflow for In Vitro Anti-inflammatory Screening

The following diagram illustrates a typical workflow for screening the anti-inflammatory potential of **(+)-Diasyringaresinol** in a cell-based assay.



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Caption: Workflow for in vitro anti-inflammatory screening.

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